

2,3,4-Trihydroxybenzophenone-d5 chemical properties and structure

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Compound of Interest

Compound Name: 2,3,4-Trihydroxybenzophenone-d5

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An In-depth Technical Guide to **2,3,4-Trihydroxybenzophenone-d5**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **2,3,4-Trihydroxybenzophenone-d5**. This isotopically labeled compound is a critical tool in analytical and research settings, particularly for studies involving its non-labeled analogue, a known UV filter and metabolite.

Chemical Structure and Identification

2,3,4-Trihydroxybenzophenone-d5 is a deuterated isotopologue of 2,3,4-Trihydroxybenzophenone. The deuterium atoms are located on the phenyl ring that is not substituted with the hydroxyl groups, providing a distinct mass difference for use in mass spectrometry-based applications.

- Chemical Name: (2,3,4,5,6-pentadeuteriophenyl)-(2,3,4-trihydroxyphenyl)methanone[1]
- Synonyms: Gallobenzophenone-d5, Alizarine Yellow A-d5[2]

- Isotopic Enrichment: ≥ 98 atom % D[1][2]

Below is the 2D chemical structure of **2,3,4-Trihydroxybenzophenone-d5**:

Caption: 2D Structure of **2,3,4-Trihydroxybenzophenone-d5**.

Physicochemical Properties

The key physicochemical properties of **2,3,4-Trihydroxybenzophenone-d5** are summarized in the table below. Data for the non-deuterated analogue is included for comparison where available.

Property	Value (Deuterated)	Value (Non-deuterated)	Reference(s)
Molecular Formula	C ₁₃ H ₅ D ₅ O ₄	C ₁₃ H ₁₀ O ₄	[3][4][5]
Molecular Weight	235.25 g/mol	230.22 g/mol	[2][3][4][5]
Appearance	Pale Yellow to Yellow Solid	Yellow Powder/Crystal	[6][7]
Melting Point	140 - 141 °C	139 - 141 °C	[5][6][7][8]
Boiling Point	Not available	439.7 ± 45.0 °C (Predicted)	[5][7][8]
Solubility	DMSO (Slightly), Methanol (Slightly)	Ethanol: soluble 2%	[6][7][8][9]
Storage Conditions	-20°C Freezer, Under inert atmosphere	Room Temperature, Sealed in dry	[4][6][8]
InChI Key	HTQNYBBTZSBWKL-UHFFFAOYSA-N	HTQNYBBTZSBWKL-UHFFFAOYSA-N	[8][9]
SMILES (Isotopic)	[2H]c1c([2H])c([2H])c(C(=O)c2ccc(O)c(O)c2O)c([2H])c1[2H]	Oc1ccc(c(O)c1O)C(=O)c2ccccc2	[1][9]

Experimental Protocols

Synthesis of 2,3,4-Trihydroxybenzophenone

While a specific protocol for the deuterated form is not publicly detailed, a general synthesis for the non-deuterated analogue involves the Friedel-Crafts acylation of pyrogallol.^[10] To produce the d5 analogue, a deuterated reactant such as benzoyl-d5 chloride would be used.

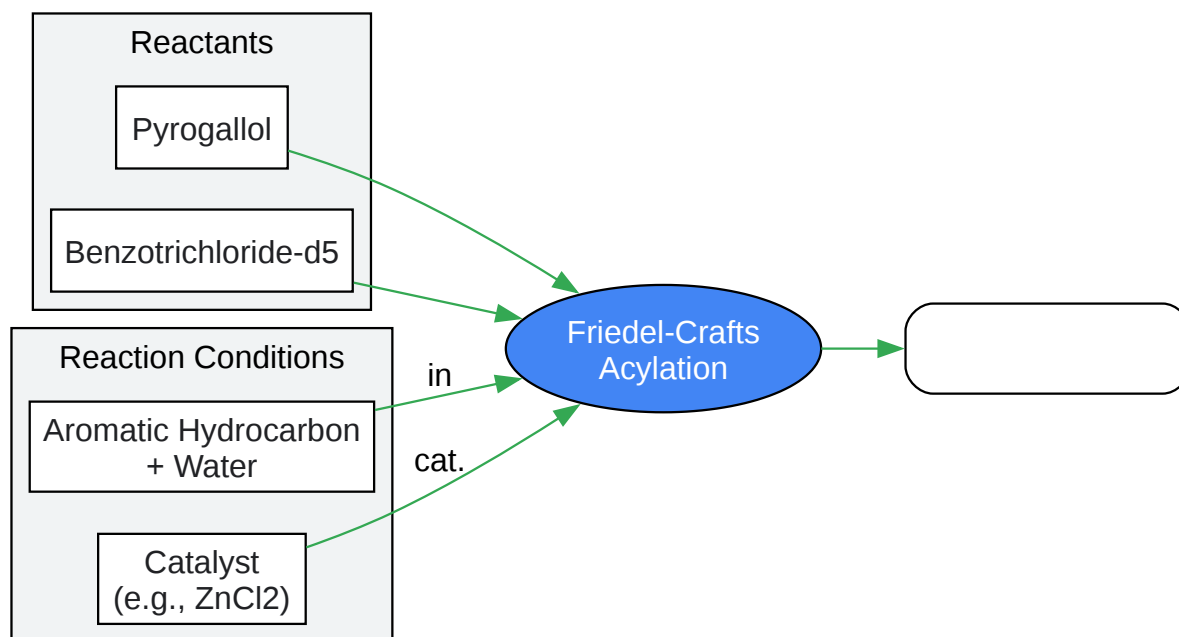
Objective: To synthesize 2,3,4-Trihydroxybenzophenone via catalytic acylation.

Materials:

- Pyrogallol
- Benzotrichloride (PhCCl_3) or Benzoyl-d5 Chloride for the deuterated version
- Catalyst (e.g., ZnCl_2 , AlCl_3 , or SOCl_2)^[10]
- Binary Solvent: Aromatic hydrocarbon and water^[10]

Methodology:

- Dissolve pyrogallol in the binary solvent system within a reaction vessel.
- Add the catalyst (e.g., ZnCl_2) to the mixture.
- Slowly add Benzotrichloride (or its deuterated equivalent) to the reaction mixture.
- The reaction is carried out with stirring, and influences of temperature and time are monitored to optimize yield.
- Upon completion, the product is isolated, purified (e.g., by recrystallization), and characterized.
- This method has reported yields of 80-87% for the non-deuterated product.^[10]



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Caption: Synthesis workflow for **2,3,4-Trihydroxybenzophenone-d5**.

Analytical Quantification in Environmental Samples

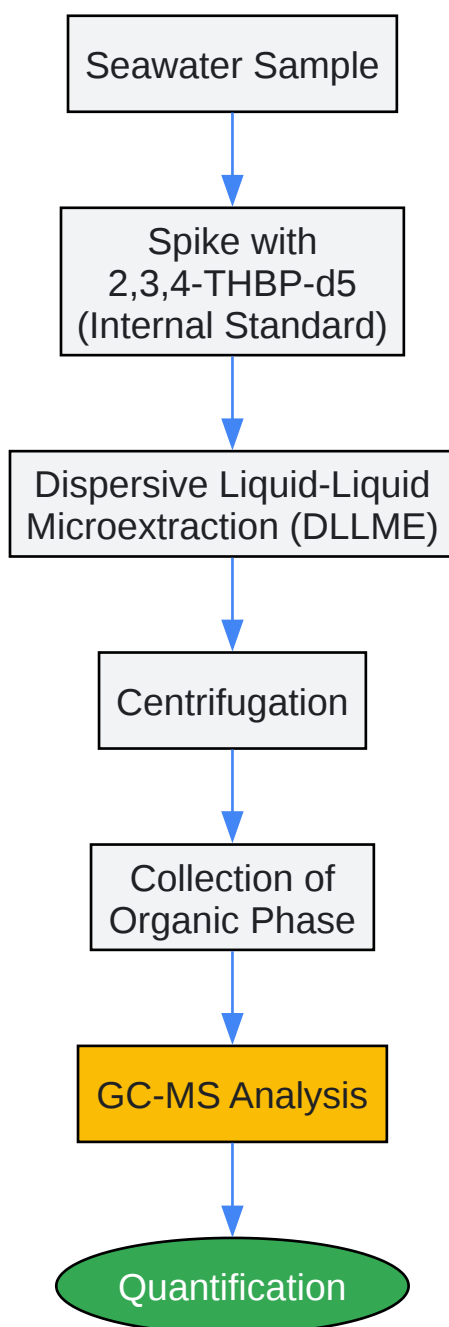
2,3,4-Trihydroxybenzophenone has been quantified in seawater samples using a dispersive liquid-liquid microextraction (DLLME) method followed by gas chromatography-mass spectrometry (GC-MS).^{[8][9]} The deuterated standard is ideal for use as an internal standard in this workflow to correct for matrix effects and extraction inefficiencies.

Objective: To quantify 2,3,4-Trihydroxybenzophenone in seawater.

Methodology:

- Sample Preparation: A seawater sample is collected. **2,3,4-Trihydroxybenzophenone-d5** is spiked into the sample as an internal standard.
- DLLME: An appropriate extraction solvent (e.g., chlorobenzene) and a disperser solvent (e.g., acetone) are rapidly injected into the aqueous sample. This forms a cloudy solution.

- **Phase Separation:** The mixture is centrifuged, causing the fine droplets of the extraction solvent containing the analyte to sediment at the bottom of the conical tube.
- **Analysis:** A small volume of the sedimented phase is collected with a microsyringe and injected into the GC-MS system.
- **Quantification:** The concentration of the native analyte is determined by comparing its peak area to that of the deuterated internal standard.

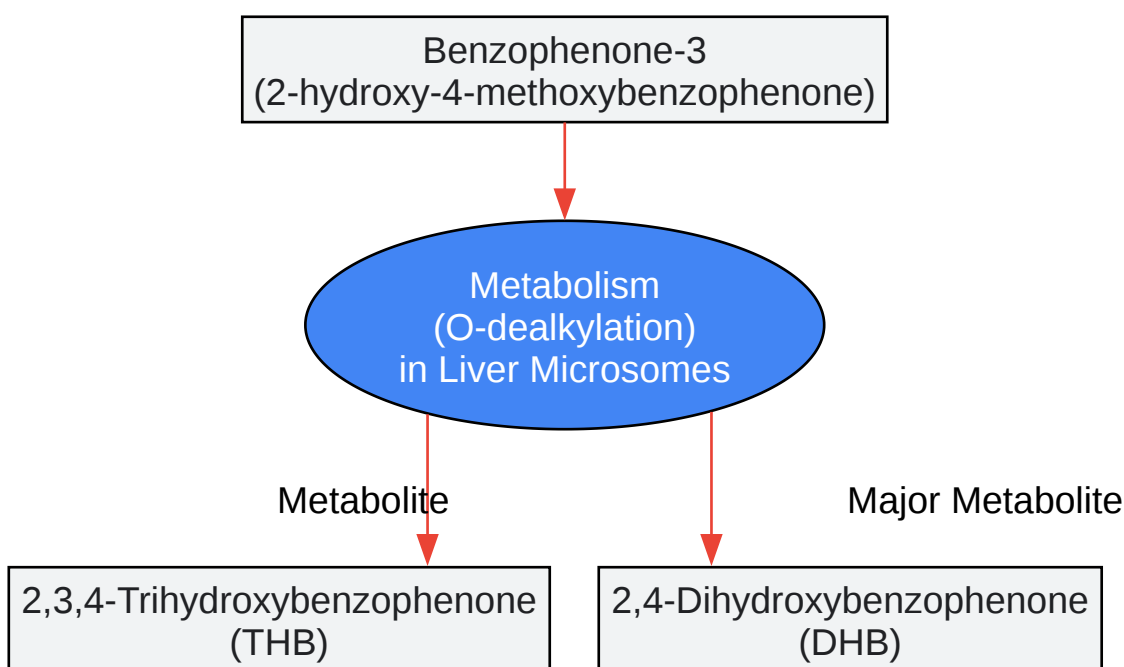


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Caption: Analytical workflow for quantifying 2,3,4-THBP.

Biological Context and Signaling Pathways

2,3,4-Trihydroxybenzophenone (THB) is a known human and rat metabolite of the widely used sunscreen agent Benzophenone-3 (BP-3, also known as Oxybenzone).[5][11] The metabolic pathway primarily involves O-dealkylation.[11] The estrogenic activity of 2,3,4-trihydroxybenzophenone has also been evaluated.[8][9]

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Caption: Metabolic pathway of Benzophenone-3.

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